

what is Piperidolate hydrochloride

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Compound Focus: Piperidolate hydrochloride

CAS No.: 8055-12-7
Cat. No.: S8075086

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Chemical and Product Profile

The table below summarizes the core chemical and commercial information for **Piperidolate hydrochloride** as a research compound.

Property	Description
CAS Number	129-77-1 [1] [2] [3]
Chemical Formula	C ₂₁ H ₂₆ ClNO ₂ [4] [1] [2]
IUPAC Name	1-ethylpiperidin-3-yl 2,2-diphenylacetate, hydrochloride (1:1) [3]
Molecular Weight	359.89 g/mol [1] [2]
SMILES	<chem>O=C(OC1CN(CCC1)C(C2=CC=CC=C2)C3=CC=CC=C3.[H]Cl</chem> [2]
Physical Form	Solid (sold as powder or solution) [1] [2]
Storage	Store lyophilized at -20°C; solution stable at -20°C for ~1 month [1] [2]
Purity	Typically ≥99.5% (HPLC) [1]

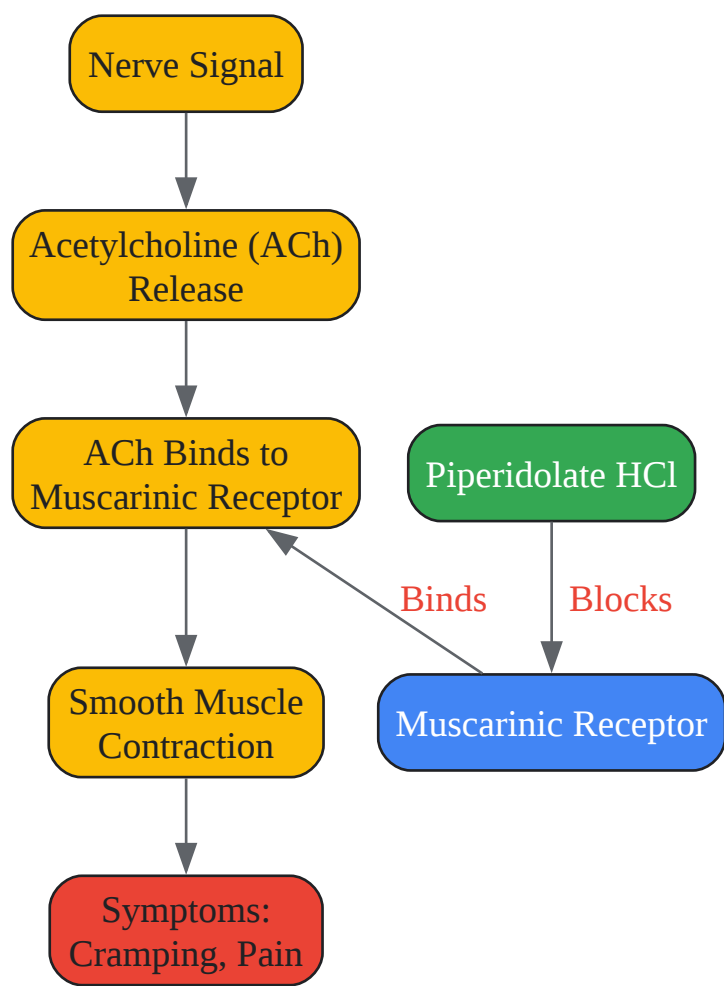
Property	Description
Primary Supplier Uses	Sold as a reference standard for analytical method development and quality control in pharmaceutical R&D also as a biochemical tool for research [1] [2] [3]

Pharmacology and Mechanism of Action

Piperidolate hydrochloride primarily exerts its effects through anticholinergic and antispasmodic activity.

- **Primary Mechanism:** It is a competitive antagonist of **muscarinic acetylcholine receptors (AChR)** [1] [5] [6]. By blocking the neurotransmitter acetylcholine at these receptors, it reduces involuntary smooth muscle contractions and secretions [7] [5].
- **Physiological Effects:**
 - **Antispasmodic:** Relaxes smooth muscle in the gastrointestinal tract, alleviating spasms and cramp-like pain [7] [6].
 - **Antisecretory:** Reduces the secretion of gastric acid and other bodily fluids [7] [5].
- **Cellular Mechanism:** Evidence suggests its spasmolytic action may depend on inhibiting the release of stored calcium (Ca^{++}) in smooth muscle cells. At high doses, it may directly inhibit contractile elements [6].

The following diagram illustrates its anticholinergic mechanism in the gastrointestinal tract:



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Clinical Applications and Research Insights

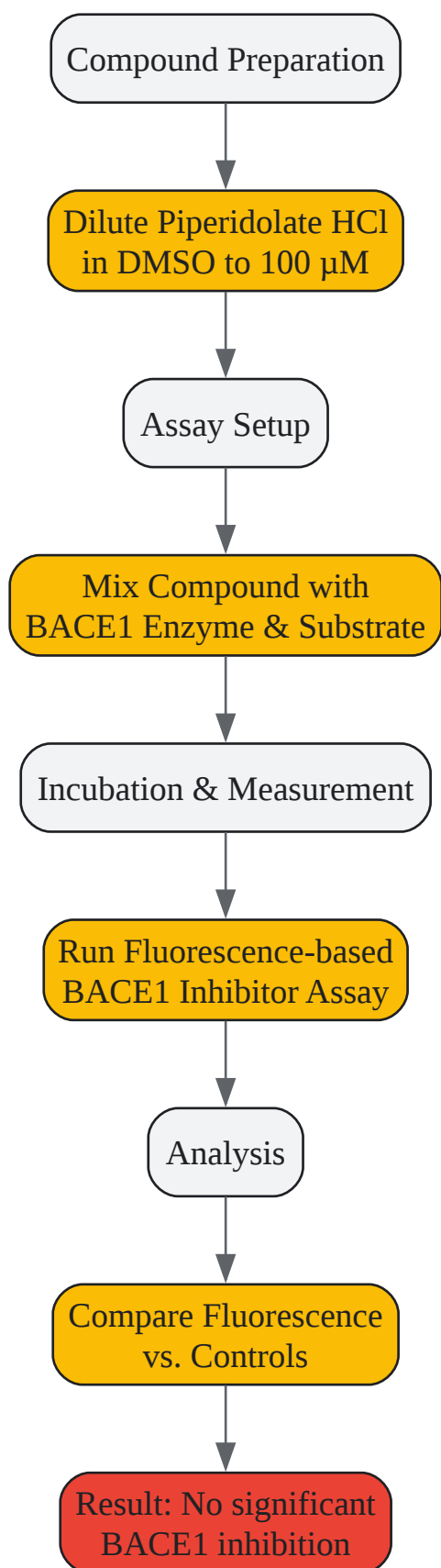
Originally developed for clinical use, **piperidolate hydrochloride** is now primarily a research tool, though its historical applications provide context for its effects.

Feature	Description
Historical & Primary Use	Antispasmodic for GI disorders: Used to relieve cramp-like pain from gastric/duodenal ulcers, gastritis, enteritis, gallstones, and biliary tract dyskinesia [7] [6].

Feature	Description
Other Documented Use	Threatened miscarriage/premature delivery: Used to improve associated symptoms [6].
Modern Research Context	Candidate repurposed drug for Alzheimer's disease (AD): Identified via computational screening as a potential inhibitor of BACE1 (Beta-secretase 1), an enzyme key to amyloid-beta plaque formation [8].
Administration	Typically oral tablets (10-60 mg/day) or injectable solution in clinical settings [7].
Onset & Duration	Oral: effects within 30-60 minutes, lasting several hours [7].

Experimental Data and Research Protocol

Recent research has explored **piperidolate hydrochloride**'s potential in Alzheimer's disease. The following workflow outlines the key *in vitro* experiment conducted to test its effect on the BACE1 enzyme:



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Detailed BACE1 Inhibitor Screening Assay Protocol [8]:

- **Objective:** To test the inhibitory effect of **piperidolate hydrochloride** against BACE1 enzyme activity.
- **Equipment/Reagents:** BACE1 inhibitor screening kit; white 96-well plate with flat transparent bottom.
- **Compound Preparation:** **Piperidolate hydrochloride** was diluted in 10% DMSO to achieve a final concentration of **100 µM** in the assay well.
- **Assay Procedure:**
 - In a well, 50 µL of the prepared sample was mixed with 2 µL of BACE1 enzyme and 50 µL of the substrate solution.
 - The assay was performed with **3 replicates** per compound.
 - Controls were included: Enzyme Control (EC), Inhibitor Control (IC), and Solvent Control (SC).
- **Result Interpretation:** Enzyme activity is measured via fluorescence. A reduction in fluorescence compared to the controls indicates inhibition. In this study, **piperidolate hydrochloride did not show statistically significant inhibition** of BACE1 at the tested concentration, unlike other candidates (clomiphen citrate and Pik-90) [8].

Safety and Regulatory Information

For researchers handling this compound, the following safety and regulatory aspects are important.

Aspect	Details
Regulatory Status	Sold for research use only (R&D). Not for human consumption [1] [2] [3].
Side Effects (from clinical use)	Dry mouth, blurred vision, constipation, urinary retention (common anticholinergic effects). Serious effects can include tachycardia and confusion [7] [5].
Contraindications	Glaucoma, prostatic hypertrophy, myasthenia gravis, severe cardiac conditions, hypersensitivity to anticholinergics [7].
Drug Interactions	Other anticholinergics (increased side effects), CNS depressants (sedatives, alcohol) [7].

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